

# Safeguarding Your Research: A Comprehensive Guide to Handling SUS 316L

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

|                |            |
|----------------|------------|
| Compound Name: | SUS 316L   |
| CAS No.:       | 11134-23-9 |
| Cat. No.:      | B1172276   |

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **SUS 316L**, a low-carbon austenitic stainless steel renowned for its superior corrosion resistance.<sup>[1][2][3]</sup> Adherence to these protocols is critical, particularly when handling **SUS 316L** in powdered form or during processes that generate dust or fumes, to mitigate potential health risks.

While solid **SUS 316L** is generally stable, the powdered form presents hazards that include potential skin sensitization, and it is suspected of causing cancer.<sup>[4][5][6]</sup> Prolonged or repeated exposure may cause damage to organs.<sup>[4][5][6][7]</sup>

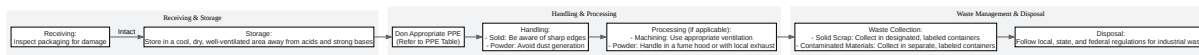
## Personal Protective Equipment (PPE): A Scenario-Based Approach

The appropriate level of PPE is dictated by the physical form of the **SUS 316L** and the specific laboratory procedure being undertaken. The following table summarizes the recommended PPE for various handling scenarios.

| Scenario                                | Form of SUS 316L                       | Required Personal Protective Equipment   |
|---|--|--|
| General Handling & Inspection           | Solid (e.g., bars, sheets, components) | - Safety glasses with side shields- Cut-resistant gloves (e.g., leather or synthetic)  |
| Machining (Cutting, Grinding, Drilling) | Solid                                  | - Safety glasses with side shields or a face shield[8][9]- Hearing protection (earplugs or earmuffs)[8][10]- Cut-resistant gloves[8][9]- Flame-resistant lab coat or apron[8][9]- Steel-toed safety shoes[8]- Respiratory protection (e.g., N95 respirator) if ventilation is inadequate to control dust and fumes |
| Handling of Powdered SUS 316L           | Powder                                 | - Chemical safety goggles[4][11]- Gloves resistant to chemical penetration (e.g., Butyl-rubber)[4][6]- Protective clothing to prevent skin contact[4][6]- Respiratory protection (e.g., P3 respirator)[5][12]- Use in a well-ventilated area or with local exhaust ventilation[11]                                 |

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **SUS 316L** is crucial for maintaining a safe laboratory environment. The following workflow outlines the key steps from receiving the material to its final disposal.



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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling SUS 316L]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1172276/docs#safeguarding-your-research-a-comprehensive-guide-to-handling-sus-316l>]

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